

Technical Support Center: Reducing Background Contamination in PCB 205 Analysis

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Compound of Interest

Compound Name: 2,3,3',4,4',5,5',6-Octachlorobiphenyl
CAS No.: 74472-53-0
Cat. No.: B1593615

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Topic: Reducing Background Contamination in PCB 205 (2,3,3',4,4',5,5',6-Octachlorobiphenyl) Analysis Methodology: High-Resolution Gas Chromatography/High-Resolution Mass Spectrometry (HRGC/HRMS) – EPA Method 1668C Audience: Analytical Chemists, Lab Managers, and Research Scientists.

Executive Summary: The "Sticky" Challenge of PCB 205

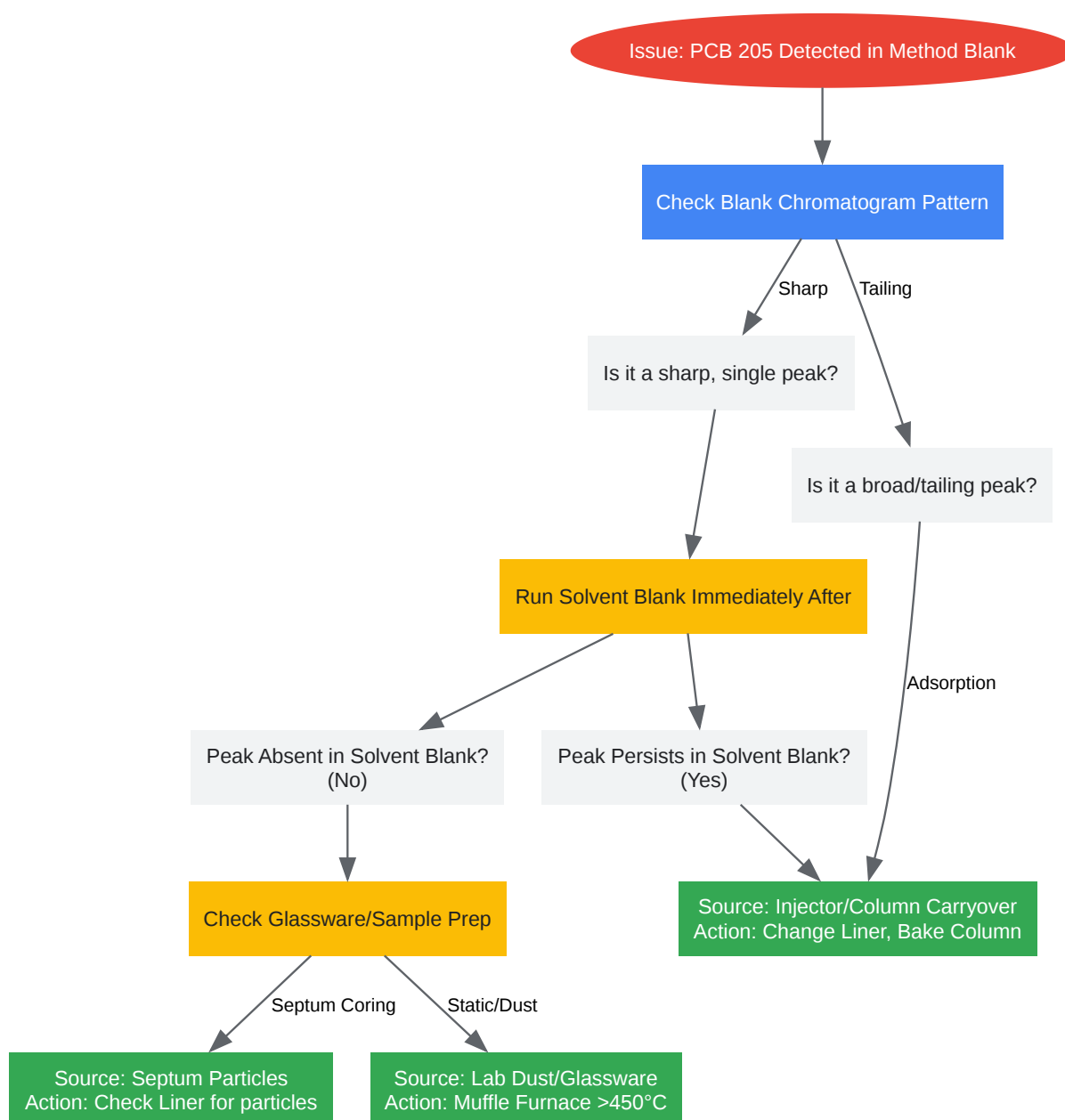
PCB 205 is a high-molecular-weight (HMW), di-ortho substituted congener (

). Unlike lighter congeners (e.g., PCB 11 or 52) which contaminate via volatilization in laboratory air, PCB 205 contamination is almost exclusively driven by particulate transport, instrument carryover, and surface adsorption.

Because of its high boiling point and lipophilicity, PCB 205 does not "drift" into samples; it "hitchhikes" on dust or persists in the injection port. Successful trace analysis requires shifting focus from air filtration to mechanical hygiene and thermal management.

Diagnostic Workflow: Root Cause Analysis

Use this decision tree to isolate the source of PCB 205 contamination in your blanks.



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Figure 1: Diagnostic logic for isolating PCB 205 background sources. Note that "sharp" peaks in blanks often indicate fresh carryover, while broad peaks suggest adsorption in the inlet.

Troubleshooting Guide (Q&A)

Q1: I see PCB 205 in my method blanks, but not the lighter PCBs (e.g., PCB 11). Why?

A: This indicates particulate contamination or carryover, not vapor-phase contamination.

- Mechanism: Lighter PCBs are volatile and exist in the lab air (vapor phase). PCB 205 has a very low vapor pressure; it binds to dust particles. If your glassware sits open, dust settles on it. If you use a septum that cores easily, microscopic particles of the septum (which may contain trace manufacturing byproducts or absorbed previous samples) fall into the liner.
- Solution:
 - Cover all glassware with aluminum foil immediately after cleaning.
 - Inspect the GC inlet liner. If you see tiny specks at the bottom (wool), it is likely septum debris. Switch to a Merlin Microseal or a high-temperature, low-bleed septum.

Q2: My calibration linearity for PCB 205 is failing ($R^2 < 0.99$), specifically dropping out at low concentrations. Is this contamination?

A: This is likely adsorption (active sites), which mimics contamination issues by causing poor quantification.

- Mechanism: PCB 205 is a large molecule with eight chlorines. It interacts strongly with "active sites" (silanol groups) in dirty liners or old columns. At low concentrations, the analyte sticks to the inlet and never reaches the detector, causing a non-linear drop-off.
- Validation: Inject a "priming" standard (high concentration). If the subsequent low-level standard suddenly passes, you have active sites.
- Protocol: Replace the inlet liner with a deactivated single-taper liner containing deactivated glass wool. Clip 30 cm from the front of the analytical column.

Q3: How do I differentiate between "Carryover" and "True Background"?

A: Perform a Gradient Blank Sequence.

- Step 1: Run a high-concentration standard (e.g., CS4 or CS5 from EPA 1668C).
- Step 2: Immediately run three consecutive pure solvent blanks (Nonane/Toluene).
- Analysis:
 - If PCB 205 decreases stepwise (), it is carryover.
 - If PCB 205 remains constant across all three blanks, it is systemic background (contaminated solvent, carrier gas trap, or septum bleed).

Q4: Can the choice of GC column affect PCB 205 background?

A: Indirectly, yes.

- Context: EPA 1668C typically uses an SPB-Octyl column.^[1] PCB 205 elutes very late. If your final bake-out temperature is too low or too short, PCB 205 from a previous run may elute during the next run's baseline, appearing as a "ghost peak" or background.
- Fix: Ensure your oven program ends with a "bake-out" ramp: Hold at the column's maximum isothermal temperature (e.g., 290°C–300°C) for at least 5–7 minutes after the last congener (PCB 209) elutes.

Technical Protocols

Protocol A: High-Temperature Glassware Remediation

Standard solvent rinsing is insufficient for removing trace Octa-CBs from glass surfaces due to strong van der Waals forces.

- Wash: Detergent wash (Alconox/Liquinox) with hot water.
- Rinse: Copious distilled water rinse, followed by Methanol -> Acetone -> Toluene.
- Bake (Critical): Place glassware in a muffle furnace.

- Temperature: 450°C.
- Duration: Minimum 4 hours.
- Note: Do not bake volumetric glassware (flasks) as it alters calibration. Rinse these with Toluene and Dichloromethane (DCM) immediately before use.
- Storage: Cap with aluminum foil (dull side down) immediately upon cooling.

Protocol B: Injection Port Maintenance for HMW PCBs

The inlet is the primary sink for PCB 205 carryover.

- Liner Selection: Use deactivated, splitless liners with glass wool. The wool increases surface area for vaporization of high-boiling compounds like PCB 205 but must be changed frequently to prevent adsorption.
- Septum Purge: Set the septum purge flow to 3–5 mL/min. This sweeps away volatiles bleeding from the septum before they enter the column.
- Gold Seal: Replace the gold seal at the base of the injector every time you change the liner. HMW PCBs accumulate here.

Quantitative Data: Acceptable Background Limits

According to EPA Method 1668C, laboratory background levels must be controlled.

Parameter	Limit Criteria (EPA 1668C)	Application to PCB 205
Method Blank	< Minimum Level (ML) or < 1/3 of sample concentration	PCB 205 ML is typically 20–50 pg/L (water) or 2–5 ng/kg (solid).
Carryover	Not explicitly defined, but typically < 0.5% of previous injection	Critical for Octa-CBs. If CS5 (2000 ng/mL) is injected, carryover must be < 10 ng/mL.
Recovery	OPR (Ongoing Precision Recovery) must be 60–135%	Low recovery often indicates inlet adsorption of HMW PCBs.

References

- U.S. Environmental Protection Agency. (2010).[1][2] Method 1668C: Chlorinated Biphenyl Congeners in Water, Soil, Sediment, Biosolids, and Tissue by HRGC/HRMS. Office of Water. [1] [Link](#)
- Ferrario, J., et al. (1997). Background contamination by coplanar polychlorinated biphenyls (PCBs) in trace level high resolution gas chromatography/high resolution mass spectrometry (HRGC/HRMS) analytical procedures. Chemosphere. [Link](#)
- SGS AXYS. (2024). Technical Guide: PCB Analysis by EPA 1668C.[Link](#)
- Restek Corporation. (2023).[3] Optimizing PCB Congener Analysis: Column Selection and Inlet Maintenance.[Link](#)

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- 1. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
- 2. apps.ecology.wa.gov [apps.ecology.wa.gov]
- 3. [gcms.cz](https://www.gcms.cz) [[gcms.cz](https://www.gcms.cz)]
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